

(4,5-Dimethylthiazol-2-YL)methanol chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (4,5-Dimethylthiazol-2-YL)methanol

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(4,5-Dimethylthiazol-2-YL)methanol: A Technical Guide

Disclaimer

Information regarding the chemical and physical properties, as well as the biological activity of **(4,5-Dimethylthiazol-2-YL)methanol**, is limited in publicly available scientific literature. Much of the data presented herein is based on predictions, estimations, and extrapolations from structurally similar compounds. This document is intended for informational purposes for researchers, scientists, and drug development professionals and should not be used as a substitute for rigorous experimental validation.

Introduction

(4,5-Dimethylthiazol-2-YL)methanol is an organic compound featuring a thiazole ring substituted with two methyl groups and a hydroxymethyl group. The thiazole moiety is a prominent scaffold in medicinal chemistry, found in a variety of biologically active compounds. The presence of a hydroxymethyl group suggests potential for derivatization and use as a building block in the synthesis of more complex molecules. This guide provides a summary of the available information on its chemical structure and properties, along with a proposed synthetic route.

Chemical Structure

The chemical structure of **(4,5-Dimethylthiazol-2-YL)methanol** consists of a 5-membered thiazole ring with methyl groups at the 4 and 5 positions and a methanol group at the 2-position.

Chemical Formula: C₆H₉NOS

CAS Number: 99839-16-4

IUPAC Name: (4,5-dimethyl-1,3-thiazol-2-yl)methanol

Physicochemical Properties

Experimentally determined physicochemical data for **(4,5-Dimethylthiazol-2-YL)methanol** is not readily available. The following table summarizes predicted and estimated properties.

Property	Value	Source
Molecular Weight	143.21 g/mol	Calculated
Appearance	Colorless to pale yellow liquid or solid	Inferred from similar compounds[1]
Boiling Point	Not available	-
Melting Point	Not available	-
Solubility	Expected to be soluble in polar organic solvents	Inferred from structure[1]
pKa	Not available	-

Synthesis

A specific, experimentally validated protocol for the synthesis of **(4,5-Dimethylthiazol-2-YL)methanol** is not described in the available literature. However, a plausible synthetic route is the Hantzsch thiazole synthesis, a well-established method for the formation of the thiazole ring.[2][3][4][5][6][7] This would involve the reaction of an α -haloketone with a thioamide. A proposed two-step synthesis is outlined below.

Proposed Synthetic Pathway

A potential synthesis route starts from 3-bromo-2-butanone and involves the formation of a thiazole ring followed by the introduction of the hydroxymethyl group. A more direct approach would involve a thioamide with the desired hydroxymethyl group, though the stability of such a reagent could be a concern. A common strategy for introducing a 2-substituent on a thiazole ring is through lithiation at the 2-position followed by reaction with an electrophile.

Hypothetical Experimental Protocol: Synthesis of **(4,5-Dimethylthiazol-2-yl)methanol** via Lithiation of 4,5-Dimethylthiazole

Step 1: Synthesis of 4,5-Dimethylthiazole

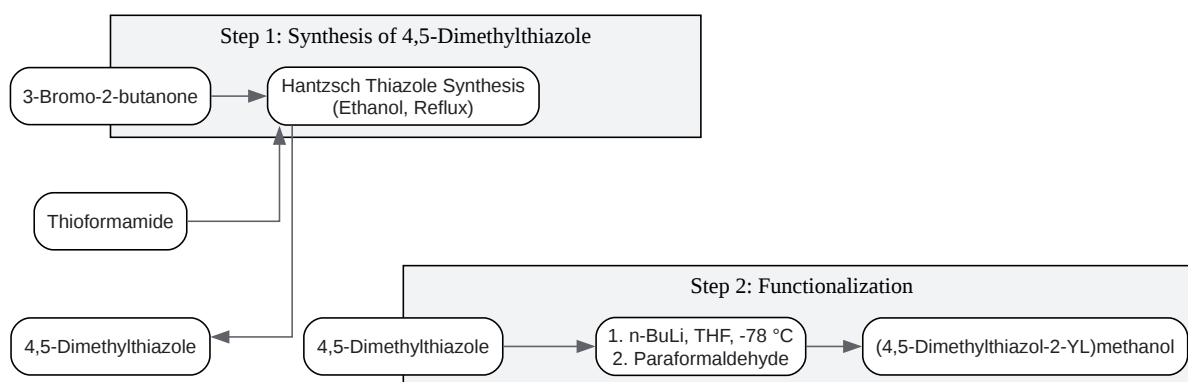
The synthesis of the precursor 4,5-dimethylthiazole can be achieved via the Hantzsch thiazole synthesis.^[8]

- **Reaction Setup:** To a solution of 3-bromo-2-butanone (1 equivalent) in a suitable solvent such as ethanol, add thioformamide (1 equivalent).
- **Reaction Conditions:** The reaction mixture is typically heated under reflux for several hours.
- **Work-up and Purification:** After cooling, the reaction mixture is neutralized with a base (e.g., sodium bicarbonate solution) and extracted with an organic solvent (e.g., ethyl acetate). The organic layer is then dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure. The crude product can be purified by distillation or column chromatography to yield 4,5-dimethylthiazole.

Step 2: Functionalization at the 2-position

- **Lithiation:** Dissolve 4,5-dimethylthiazole (1 equivalent) in anhydrous tetrahydrofuran (THF) under an inert atmosphere (e.g., argon or nitrogen) and cool to -78 °C. Add n-butyllithium (1.1 equivalents) dropwise while maintaining the temperature. Stir the mixture at -78 °C for 1 hour to ensure complete formation of the 2-lithiated thiazole.
- **Reaction with Electrophile:** Add paraformaldehyde (1.5 equivalents) to the cooled solution.

- **Quenching and Work-up:** Allow the reaction mixture to slowly warm to room temperature and stir for an additional 2 hours. Quench the reaction by the slow addition of a saturated aqueous solution of ammonium chloride.
- **Extraction and Purification:** Extract the aqueous layer with ethyl acetate. Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The resulting crude product can be purified by column chromatography on silica gel to afford **(4,5-Dimethylthiazol-2-YL)methanol**.



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Caption: Proposed two-step synthesis of **(4,5-Dimethylthiazol-2-YL)methanol**.

Biological Activity and Signaling Pathways

There is no specific information available in the scientific literature regarding the biological activity or any associated signaling pathways for **(4,5-Dimethylthiazol-2-YL)methanol**.

The thiazole ring is a core structure in many pharmacologically active molecules, exhibiting a wide range of biological activities, including antimicrobial, anti-inflammatory, and anticancer properties.^{[2][9]} For instance, the thiazole moiety is a key component of the vitamin B1 (thiamine) and is present in various approved drugs. However, it is crucial to note that the

biological effects of a molecule are highly dependent on its overall structure and substituents, and no assumptions can be made about the activity of **(4,5-Dimethylthiazol-2-YL)methanol** based on the general properties of the thiazole class of compounds.

Experimental Protocols

Due to the lack of published research on **(4,5-Dimethylthiazol-2-YL)methanol**, there are no established experimental protocols for its biological evaluation. Researchers interested in investigating this compound would need to develop and validate their own assays based on the specific biological questions being addressed.

Safety Information

A specific safety data sheet (SDS) for **(4,5-Dimethylthiazol-2-YL)methanol** is not readily available. For handling this compound, it is recommended to follow standard laboratory safety procedures for new and uncharacterized chemicals. This includes the use of personal protective equipment (PPE) such as safety goggles, gloves, and a lab coat. Work should be conducted in a well-ventilated fume hood. For guidance, safety data sheets for structurally similar compounds, such as other thiazole derivatives or methanol, can be consulted.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

Conclusion

(4,5-Dimethylthiazol-2-YL)methanol is a chemical compound for which there is a significant gap in the publicly available scientific literature. While its basic chemical identity is known, a comprehensive understanding of its physicochemical properties, biological activities, and potential applications requires further experimental investigation. The synthetic pathway proposed in this guide provides a starting point for researchers wishing to prepare this compound for further study.

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- To cite this document: BenchChem. [(4,5-Dimethylthiazol-2-yl)methanol chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1321762#4-5-dimethylthiazol-2-yl-methanol-chemical-structure-and-properties]

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